

n-Tetradecylboronic Acid: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *n*-Tetradecylboronic acid

Cat. No.: B1587706

[Get Quote](#)

Introduction: The Emergence of Alkylboronic Acids

The journey into the world of organoboron chemistry began in 1860 when Edward Frankland reported the first synthesis of a boronic acid. This pioneering work laid the foundation for a class of compounds that would become indispensable in modern science. Boronic acids, characterized by a carbon-boron bond and two hydroxyl groups ($R-B(OH)_2$), are versatile molecules with a rich and varied chemistry. Their utility spans from being crucial building blocks in organic synthesis, most notably in the Nobel Prize-winning Suzuki-Miyaura cross-coupling reaction, to their burgeoning role in medicinal chemistry and sensor technology.

While much of the early focus was on arylboronic acids, the development of synthetic methodologies for their alkyl counterparts has opened up new avenues of research and application. Alkylboronic acids, with their diverse carbon chains, offer a tunable platform to modulate physical and chemical properties such as solubility, lipophilicity, and self-assembly behavior. Among these, long-chain alkylboronic acids like **n-tetradecylboronic acid** have garnered interest for their amphiphilic nature, combining a hydrophilic boronic acid head with a long, hydrophobic alkyl tail. This unique characteristic makes them suitable for applications at the interface of biology and materials science, particularly in the development of sensors and drug delivery systems that interact with lipid membranes.

This technical guide provides an in-depth exploration of **n-tetradecylboronic acid**, from its synthesis to its applications, grounded in the fundamental principles of boronic acid chemistry.

Synthesis of n-Tetradecylboronic Acid: Key Methodologies

The synthesis of **n-tetradecylboronic acid** can be approached through several established methods for creating carbon-boron bonds. The choice of method often depends on the availability of starting materials, desired scale, and tolerance to functional groups. Two primary and effective strategies are the hydroboration of a terminal alkene and the reaction of a Grignard reagent with a trialkyl borate.

Method 1: Hydroboration of 1-Tetradecene

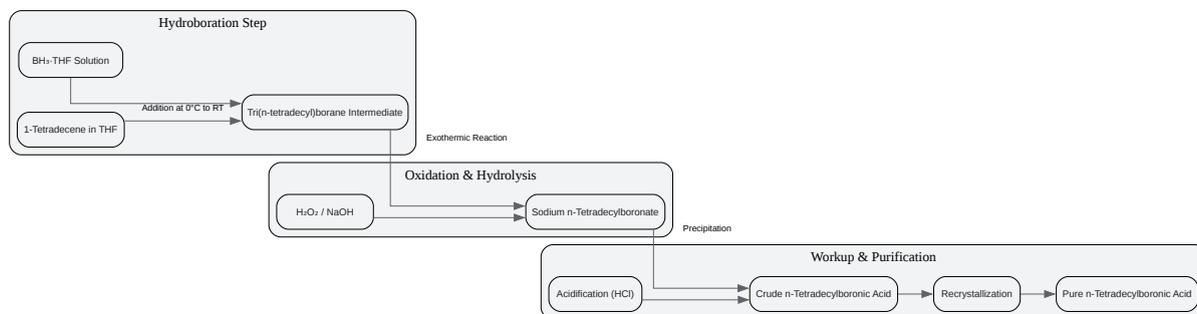
Hydroboration, a reaction discovered by H.C. Brown, is a powerful method for the anti-Markovnikov addition of a boron-hydrogen bond across a double bond. For the synthesis of **n-tetradecylboronic acid**, the starting material is 1-tetradecene.

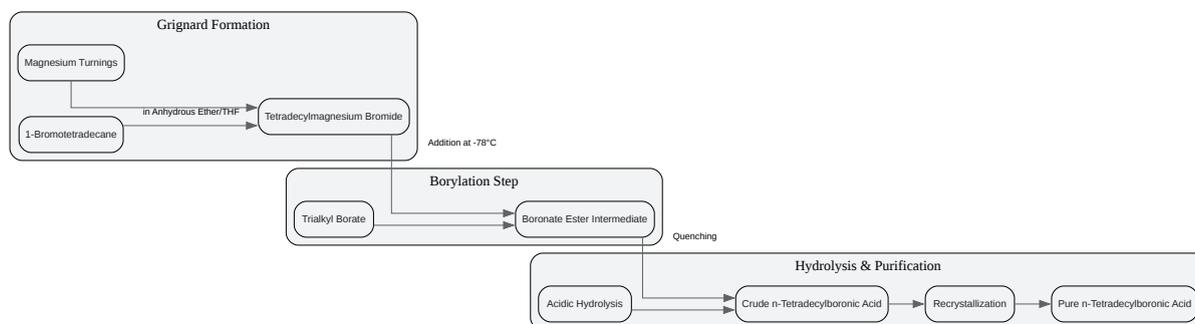
Reaction Principle: The boron atom adds to the less substituted carbon of the double bond, leading to the terminal borane. Subsequent oxidation and hydrolysis yield the desired boronic acid. Common hydroborating agents include borane-tetrahydrofuran complex ($\text{BH}_3 \cdot \text{THF}$) or 9-borabicyclo[3.3.1]nonane (9-BBN).^[1]

Experimental Protocol: Synthesis via Hydroboration

- **Reaction Setup:** A dry, inert atmosphere (e.g., nitrogen or argon) is established in a round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser.
- **Hydroboration:** 1-Tetradecene is dissolved in an anhydrous solvent such as tetrahydrofuran (THF). The hydroborating agent (e.g., a solution of $\text{BH}_3 \cdot \text{THF}$) is added dropwise to the stirred solution at 0°C . The reaction is then allowed to warm to room temperature and stirred for several hours to ensure complete reaction.
- **Oxidation and Hydrolysis:** The resulting trialkylborane is carefully oxidized by the slow addition of an oxidizing agent, such as hydrogen peroxide, in the presence of an aqueous base (e.g., sodium hydroxide). This step is exothermic and requires careful temperature control.
- **Workup and Purification:** After the oxidation is complete, the aqueous and organic layers are separated. The aqueous layer is acidified (e.g., with HCl) to precipitate the **n-**

tetradecylboronic acid. The crude product is then collected by filtration, washed with cold water, and can be further purified by recrystallization from a suitable solvent system (e.g., acetone/water).





[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **n-tetradecylboronic acid** via the Grignard reagent pathway.

Spectroscopic Characterization

The structural elucidation of **n-tetradecylboronic acid** relies on standard spectroscopic techniques.

Technique	Expected Observations
^1H NMR	Signals corresponding to the long alkyl chain protons would appear as a complex multiplet in the upfield region (approx. 0.8-1.6 ppm). The protons on the carbon adjacent to the boron atom would be shifted slightly downfield. The two hydroxyl protons on the boron atom would appear as a broad singlet, the chemical shift of which is highly dependent on solvent and concentration.
^{13}C NMR	A series of distinct signals for the 14 carbon atoms of the alkyl chain. The carbon atom directly bonded to the boron will be significantly deshielded and may show broadening due to quadrupolar relaxation of the boron nucleus. [2][3]
FTIR	A broad O-H stretching band in the region of 3200-3600 cm^{-1} is characteristic of the hydroxyl groups. A strong B-O stretching vibration is expected around 1350 cm^{-1} . C-H stretching and bending vibrations from the long alkyl chain will also be prominent. [4][5]
Mass Spec.	The molecular ion peak may be observed, although boronic acids can be prone to dehydration to form boroxines (cyclic trimers) in the mass spectrometer. Fragmentation patterns would be consistent with the loss of alkyl fragments. [6][7]

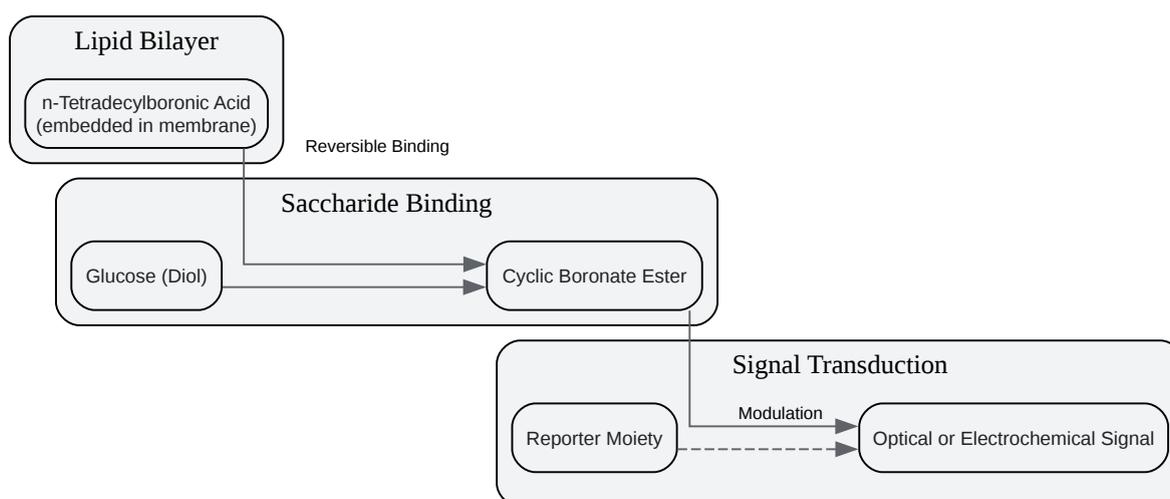
Applications of n-Tetradecylboronic Acid

The amphiphilic nature of **n-tetradecylboronic acid**, with its long hydrophobic tail and hydrophilic boronic acid headgroup, makes it a molecule of interest for applications involving self-assembly and interactions with biological membranes.

Sensing Applications

Boronic acids are well-known for their ability to reversibly bind with diols, a functionality present in all saccharides. This interaction forms the basis of many glucose sensors. [8][9] The long alkyl chain of **n-tetradecylboronic acid** allows for its incorporation into hydrophobic environments such as lipid bilayers or polymer membranes. [10] This can be leveraged to create localized sensing environments at membrane surfaces.

Mechanism of Saccharide Sensing: The boronic acid exists in equilibrium between a neutral trigonal planar form and an anionic tetrahedral form. The tetrahedral form binds more strongly to diols. The binding event can be transduced into a detectable signal (e.g., fluorescence or a color change) by attaching a reporter molecule to the boronic acid sensor. [11][12]



[Click to download full resolution via product page](#)

Caption: Schematic of a membrane-based saccharide sensor using **n-tetradecylboronic acid**.

Drug Delivery Systems

The ability of **n-tetradecylboronic acid** to self-assemble in aqueous solutions and to be incorporated into lipid-based nanostructures, such as liposomes or micelles, makes it a

candidate for drug delivery applications. [13][14][15]The long alkyl chain can anchor the molecule within the lipid core of a nanoparticle, while the boronic acid headgroup can be exposed to the aqueous environment. This allows for the potential to target specific cells or tissues that have overexpressed sialic acids (a type of saccharide) on their surface, a characteristic of some cancer cells. [16][17]Furthermore, the pH-sensitive nature of the boronic acid-diol interaction can be exploited for triggered drug release in the acidic environment of tumors or within endosomes. [18]

Future Perspectives

The unique properties of **n-tetradecylboronic acid** and other long-chain alkylboronic acids position them as valuable tools in the development of advanced materials for biomedical applications. Future research may focus on the synthesis of more complex amphiphilic boronic acids with enhanced binding affinities and selectivities for specific saccharides. Their incorporation into sophisticated drug delivery systems, capable of responding to multiple stimuli, holds significant promise for targeted therapies. As our understanding of the interactions between synthetic molecules and biological systems deepens, the potential applications for **n-tetradecylboronic acid** are likely to expand, further solidifying the importance of this versatile class of compounds.

References

- Bexrud, J. A., & Schafer, L. L. (n.d.). Supplementary Information for General. ¹H and ¹³C NMR spectra were recorded on either a Bruker 300 MHz or 400 MHz Avance spectr. The Royal Society of Chemistry.
- (n.d.). Boronic acid copolymers for direct loading and acid-triggered release of Bis-T-23 in cultured podocytes.
- Bull, S. D., et al. (2014). Boronic acids for sensing and other applications - a mini-review of papers published in 2013. *Journal of the Serbian Chemical Society*, 79(10), 1199-1215.
- (n.d.).
- Field, L. D., et al. (2008). *Basic ¹H- and ¹³C-NMR Spectroscopy*. Wiley-VCH.
- Bruen, D. (2018). Novel Chemical Sensors Based on Boronic Acids for Glucose Detection. DORAS | DCU Research Repository.
- (n.d.). Infrared Detection of a Phenylboronic Acid Terminated Alkane Thiol Monolayer on Gold Surfaces.
- (2008). Boronic Acids in Molecular Self-Assembly. *Chemistry – An Asian Journal*, 3(7), 1076-1091.

- Hansen, J. S., & Christensen, J. B. (2013). Recent Advances in Fluorescent Arylboronic Acids for Glucose Sensing. *Biosensors*, 3(4), 400-418.
- (2022). Novel Chemical Glucose Sensing Method based on Boronic acids and Graphene Foam.
- (2013). Colorimetric Sugar Sensing Using Boronic Acid-Substituted Azobenzenes. *Sensors*, 13(5), 5585-5602.
- (n.d.). [1H, 13C]-HSQC NMR Spectrum (2D, 600 MHz, CDCl₃, experimental) (HMDB0006221).
- (n.d.). Analysis of Boronic Acids Without Chemical Derivatisation.
- (n.d.). Hydroboration and Organic Synthesis 9-Borabicyclo[3.3.1]nonane (9-BBN).
- (2025). Single Molecular, Self-Assembly and Adsorption Properties of N-Tetradecyl-N-Methylmorpholinium Bromide in Aqueous Solutions. *Journal of Surfactants and Detergents*.
- (n.d.). Phenylboronic acid-incorporated elastin-like polypeptide nanoparticle drug delivery systems. *Polymer Chemistry (RSC Publishing)*.
- (2008). Boronic acids in molecular self-assembly. *Chemistry – An Asian Journal*, 3(7), 1076-1091.
- (n.d.). Coordination of Adsorbed Boron: A FTIR Spectroscopic Study. UNL Digital Commons.
- (n.d.). US9243004B2 - Synthesis of boronic esters and boronic acids using grignard reagents.
- Liu, S., Jones, L., & Gu, F. X. (2012). Development of mucoadhesive drug delivery system using phenylboronic acid functionalized poly(D,L-lactide)-b-dextran nanoparticles. *Macromolecular Bioscience*, 12(12), 1622-1626.
- (2011). S3.2.8 Analyse fragmentation patterns in mass spectra to find structure [HL IB Chemistry].
- (2010). Progress in developing amphiphilic cyclodextrin-based nanodevices for drug delivery. *Journal of Pharmacy and Pharmacology*, 62(8), 965-977.
- (2013). Cyclodextrin-based supramolecular systems for drug delivery: Recent progress and future perspective. *Journal of Controlled Release*, 169(1-2), 171-185.
- (2009). Peptide nanovesicles formed by the self-assembly of branched amphiphilic peptides. *Journal of Peptide Science*, 15(1), 1-7.
- (2017). 15N-, 13C- and 1H-NMR Spectroscopy Characterization and Growth Inhibitory Potency of a Combi-Molecule Synthesized by Acetylation of an Unstable Monoalkyltriazene. *Molecules*, 22(7), 1198.
- (2024). The intramolecular self-assembly of statistical copolymers in aqueous solution to form anisotropic single-chain nanoparticle.
- (2019). Differentiation of Deprotonated Acyl-, N-, and O-Glucuronide Drug Metabolites by Using Tandem Mass Spectrometry Based on Gas-Phase Ion-Molecule Reactions Followed by Collision-Activated Dissociation. *Analytical Chemistry*, 91(17), 11388-11396.

- (n.d.). FTIR spectrum of boric acid.
- (n.d.). N-Decylboronic acid - Optional[FTIR] - Spectrum. SpectraBase.
- (n.d.). US3455976A - Reaction products of metal chlorides and borate esters and method for producing same.
- (n.d.). Tetradecanoic acid. NIST WebBook.
- (n.d.). Investigation of Mechanistic Pathway for Trimethyl Borate Mediated Amidation of (R)-Mandelic Acid for the Synthesis of Mirabegron. Semantic Scholar.
- (2022).
- (2018). Determination of Fosetyl and Phosphonic Acid at 0.010 mg/kg Level by Ion Chromatography Tandem Mass Spectrometry. Journal of Agricultural and Food Chemistry, 66(1), 346-350.
- (2022). Matrix Isolation FTIR and Theoretical Study of Weakly Bound Complexes of Isocyanic Acid with Nitrogen. Molecules, 27(2), 481.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. download.e-bookshelf.de [download.e-bookshelf.de]
2. rsc.org [rsc.org]
3. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
4. researchgate.net [researchgate.net]
5. spectrabase.com [spectrabase.com]
6. researchgate.net [researchgate.net]
7. m.youtube.com [m.youtube.com]
8. doras.dcu.ie [doras.dcu.ie]
9. Novel Chemical Glucose Sensing Method based on Boronic acids and Graphene Foam [bath.ac.uk]
10. Boronic acids for sensing and other applications - a mini-review of papers published in 2013 - PMC [pmc.ncbi.nlm.nih.gov]

- 11. Recent Advances in Fluorescent Arylboronic Acids for Glucose Sensing - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Colorimetric Sugar Sensing Using Boronic Acid-Substituted Azobenzenes - PMC [pmc.ncbi.nlm.nih.gov]
- 13. www2.chemistry.msu.edu [www2.chemistry.msu.edu]
- 14. Boronic acids in molecular self-assembly - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Peptide nanovesicles formed by the self-assembly of branched amphiphilic peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Phenylboronic acid-incorporated elastin-like polypeptide nanoparticle drug delivery systems - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 17. Development of mucoadhesive drug delivery system using phenylboronic acid functionalized poly(D,L-lactide)-b-dextran nanoparticles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Boronic acid copolymers for direct loading and acid-triggered release of Bis-T-23 in cultured podocytes - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [n-Tetradecylboronic Acid: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587706#discovery-and-history-of-n-tetradecylboronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com